

Marbofloxacin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Marbofloxacin

Cat. No.: B1676072

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An in-depth examination of the chemical properties, mechanism of action, and analytical methodologies for the veterinary fluoroquinolone antibiotic, **Marbofloxacin**.

This technical guide provides a comprehensive overview of **Marbofloxacin**, a third-generation fluoroquinolone antibiotic exclusively for veterinary use. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, molecular structure, mechanism of action, antimicrobial spectrum, pharmacokinetic properties, and analytical protocols.

Core Chemical and Physical Properties

Marbofloxacin is a synthetic, broad-spectrum antimicrobial agent. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	115550-35-1	[1] [2] [3] [4]
Molecular Formula	C ₁₇ H ₁₉ FN ₄ O ₄	[1] [4]
Molecular Weight	362.36 g/mol	[1] [2] [4]
Appearance	Light yellow crystalline powder	[1]
Melting Point	268-269°C	[1]
Solubility	Freely soluble in water	[1]

Molecular Structure:

The chemical structure of **Marbofloxacin** is 9-fluoro-2,3-dihydro-3-methyl-10-(4-methyl-1-piperazinyl)-7-oxo-7H-pyrido[3,2,1-ij][1][3][5]benzoxadiazine-6-carboxylic acid.[2] The piperazine ring adopts a chair conformation, and the oxadiazinane ring displays an envelope conformation.[6]

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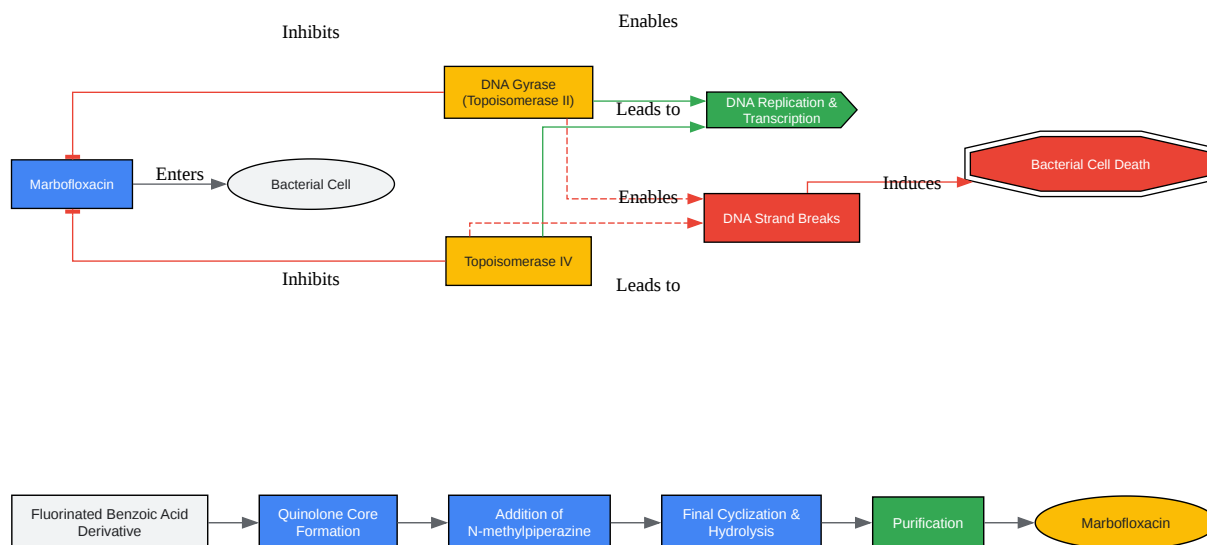
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Mechanism of Action

Marbofloxacin exerts its bactericidal effect by inhibiting two essential bacterial enzymes: DNA gyrase (a type II topoisomerase) and topoisomerase IV.[5][6][7] These enzymes are crucial for bacterial DNA replication, transcription, repair, and recombination.

- **DNA Gyrase:** In many bacteria, particularly Gram-negative species, DNA gyrase is the primary target. This enzyme introduces negative supercoils into the DNA, a process necessary to relieve torsional stress during DNA replication and transcription.
- **Topoisomerase IV:** In some bacteria, especially Gram-positive species, topoisomerase IV is the main target. This enzyme is responsible for decatenating newly replicated daughter chromosomes, allowing for their segregation into daughter cells.

Marbofloxacin binds to the enzyme-DNA complex, stabilizing it and leading to double-strand breaks in the bacterial chromosome.[8] This action blocks DNA replication and transcription, ultimately resulting in bacterial cell death.[5] The bactericidal activity of **marbofloxacin** is concentration-dependent.[9]



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